

dodemorph acetate ecological risk assessment

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Dodemorph Acetate at a Glance

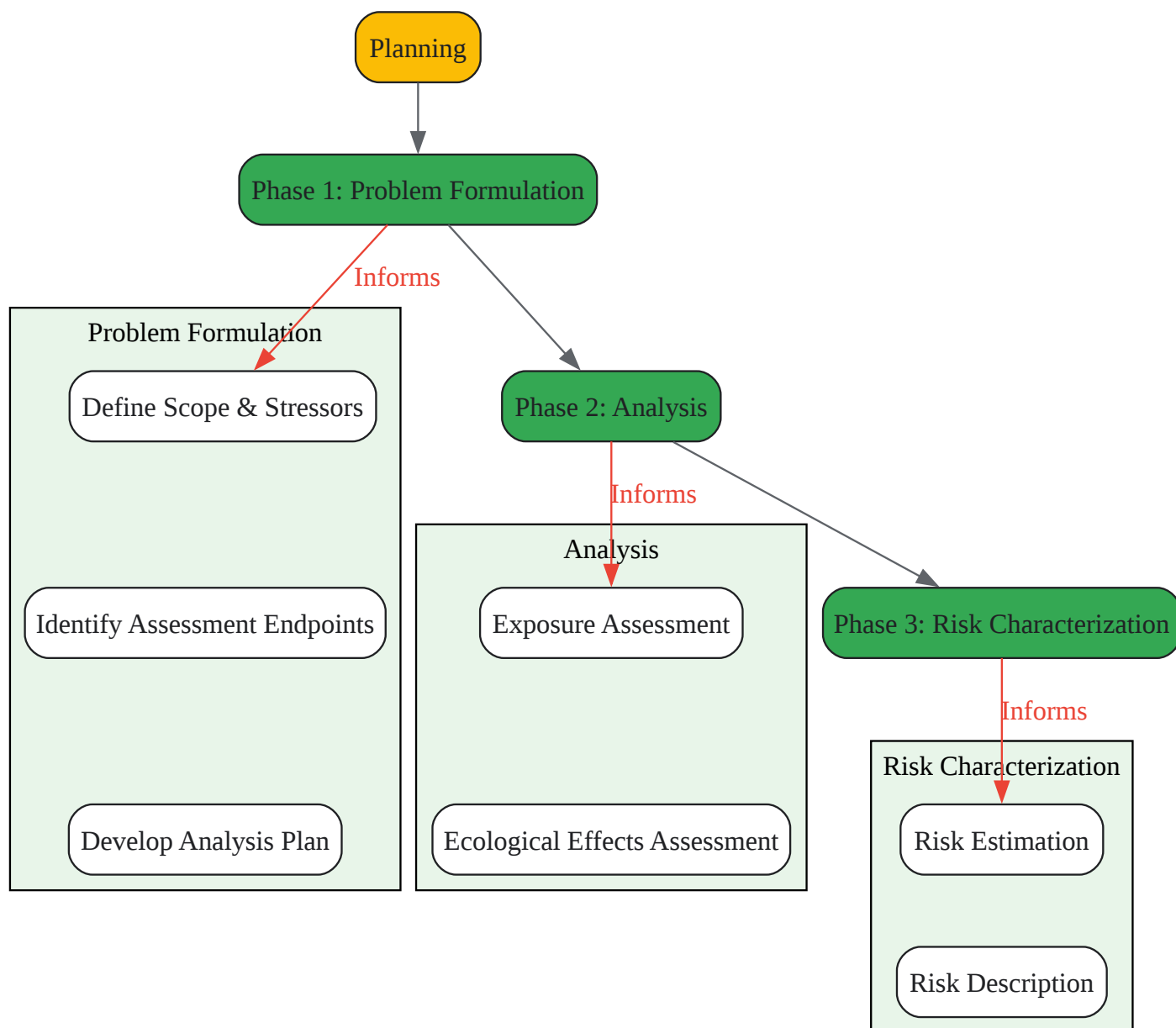
The table below summarizes the key identification and physicochemical properties of **Dodemorph acetate**, which forms the basis for understanding its environmental behavior [1].

Property	Description
Pesticide Type	Systemic morpholine fungicide [1]
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine acetate [1]
CAS RN	31717-87-0 [1]
Mode of Action	Inhibits sterol biosynthesis in membranes (FRAC Code 5) [1]
Example Applications	Ornamentals (e.g., roses) for control of powdery mildew, rusts, and leaf spot [1]
Water Solubility (at 20°C)	746 mg/L (moderate) [1]
Octanol-Water Partition Coefficient (log P)	4.23 (high) [1]
Vapour Pressure (at 20°C)	12 mPa (highly volatile) [1]

Property	Description
Dissociation Constant (pKa)	8.5 (weak acid) [1]

Understanding Ecological Risk Assessment

While a full assessment for dodemorph is not available, the general framework for an Ecological Risk Assessment (ERA) is standardized. The following diagram illustrates the key phases of this process, which would be applied to a substance like **dodemorph acetate**.



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This workflow, as defined by the U.S. EPA, involves planning and three core phases [2]:

- **Problem Formulation:** Defining the scope and goals of the assessment.
- **Analysis:** Comprising an **Exposure Assessment** (predicting environmental concentrations of the pesticide) and an **Ecological Effects Assessment** (gathering toxicity data on non-target species).

- **Risk Characterization:** Integrating exposure and effects data to estimate the likelihood of adverse ecological outcomes.

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References

1. (Ref: BAS 238F) Dodemorph acetate [sitem.herts.ac.uk]
2. | US EPA Ecological Risk Assessment [epa.gov]

To cite this document: Smolecule. [dodemorph acetate ecological risk assessment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569962#dodemorph-acetate-ecological-risk-assessment>]

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